

# A Comparative Guide to Alternative Isotopes for Promethium-147 Production

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## Compound of Interest

Compound Name: Neodymium-146

Cat. No.: B095460

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Promethium-147 (Pm-147), a beta-emitting radionuclide with a half-life of 2.62 years, is a valuable isotope for various applications, including nuclear batteries and radioisotope thermoelectric generators.<sup>[1]</sup> Historically, Pm-147 was primarily obtained as a fission product from the reprocessing of spent nuclear fuel, particularly from the fission of uranium-235.<sup>[2][3]</sup> However, the decline in nuclear fuel reprocessing in the United States has necessitated the exploration of alternative production routes to ensure a stable supply of this critical isotope.<sup>[2]</sup> This guide provides a comparative overview of the leading alternative methods for Promethium-147 production, supported by available experimental data and detailed protocols.

## Comparison of Production Methods

The primary alternative methods for producing Promethium-147 involve the use of different target isotopes and irradiation technologies. The most well-documented and currently practiced methods are the neutron irradiation of **Neodymium-146** and the extraction from the waste stream of Plutonium-238 production. A third, less common method, involves the use of particle accelerators.

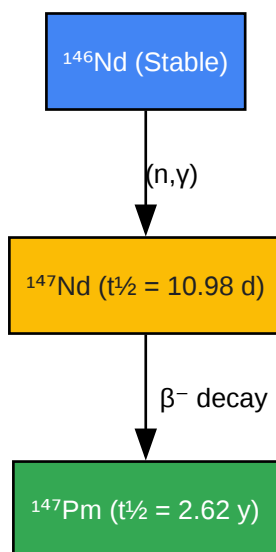
Production Method	Target Isotope(s)	Irradiation Source	Production Yield	Product Purity	Advantages	Disadvantages
Neutron Irradiation of Neodymium-146	Enriched Neodymium-146 ( $^{146}\text{Nd}$ )	High-Flux Nuclear Reactor (e.g., HFIR)	Up to 2.75 mCi/mg of $^{146}\text{Nd}$ after a ~24-day irradiation cycle.[4][5]	High radiochemical purity achievable after chemical separation.[4]	Well-established and predictable production yields.	Requires highly enriched and expensive $^{146}\text{Nd}$ target material.[6]
Extraction from Plutonium-238 Waste Stream	Fission products from irradiated Neptunium-237 (Np-237)	Nuclear Reactor	Estimated at hundreds of curies per batch of Pu-238 production.[7]	High purity achievable with advanced separation techniques.	Utilizes a waste stream, potentially reducing disposal costs and providing a valuable co-product.[7]	Production is dependent on the Pu-238 production schedule. Complex chemical separation is required to isolate Pm-147 from other fission products.[7]
Accelerator Production	Neodymium isotopes (e.g., natural Nd)	Particle Accelerator (e.g., Cyclotron)	Theoretical calculations suggest feasibility, but experimental yields are not	Purity would depend on the specific nuclear reaction and	Potentially offers an alternative to reactor-based production.	Less mature technology for large-scale production compared to reactor-

			well-documented. <sup>[8]</sup>	separation chemistry.	based methods.	
Proton Bombardment of Uranium Carbide	Uranium Carbide (UC)	Particle Accelerator	Data not readily available in reviewed literature.	Data not readily available in reviewed literature.	Mentioned as a potential historical or alternative method.	Lacks recent and detailed experimental data.

## Nuclear Reaction and Decay Pathways

The production of Promethium-147 from **Neodymium-146** involves a neutron capture reaction followed by beta decay.

Production Pathway of Promethium-147 from Neodymium-146



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Caption: Neutron capture by <sup>146</sup>Nd followed by beta decay to <sup>147</sup>Pm.

## Experimental Protocols

### Production of Promethium-147 via Neutron Irradiation of Neodymium-146

This protocol is based on methodologies employed at the Oak Ridge National Laboratory's High Flux Isotope Reactor (HFIR).<sup>[4]</sup><sup>[5]</sup>

#### a. Target Preparation:

- Milligram quantities of highly enriched **Neodymium-146** oxide ( $^{146}\text{Nd}_2\text{O}_3$ ) are encapsulated in quartz tubes.

#### b. Irradiation:

- The encapsulated targets are irradiated in a high-flux region of a nuclear reactor, such as the HFIR.
- Irradiation durations can range from 24 to 180 hours, with a typical cycle lasting approximately 24 days.<sup>[4]</sup>

#### c. Post-Irradiation Processing:

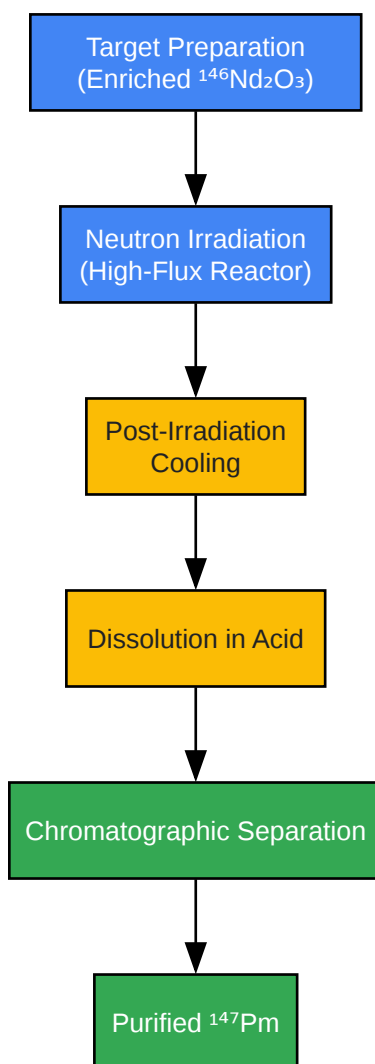
- After a suitable decay period to allow for the decay of short-lived isotopes, the irradiated targets are remotely handled in a hot cell.
- The quartz tubes are opened, and the irradiated  $^{146}\text{Nd}_2\text{O}_3$  is dissolved in a strong acid, typically hydrochloric acid (HCl) with a small amount of nitric acid ( $\text{HNO}_3$ ).

#### d. Chemical Separation:

- The dissolved target solution is loaded onto a chromatography column containing a specialized resin (e.g., LN resin).<sup>[4]</sup>
- A multi-step elution process using varying concentrations of HCl is employed to separate Promethium from the Neodymium target material and other radioisotopic impurities.<sup>[4]</sup>

- Further purification steps using ion-exchange chromatography may be performed to achieve the desired level of purity.[4]

Workflow for  $^{147}\text{Pm}$  Production from  $^{146}\text{Nd}$



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Caption: Experimental workflow for  $^{147}\text{Pm}$  production via  $^{146}\text{Nd}$  irradiation.

## Extraction of Promethium-147 from Plutonium-238 Production Waste Stream

This method leverages the byproducts of Plutonium-238 (Pu-238) production at Oak Ridge National Laboratory.<sup>[7]</sup>

### a. Source Material:

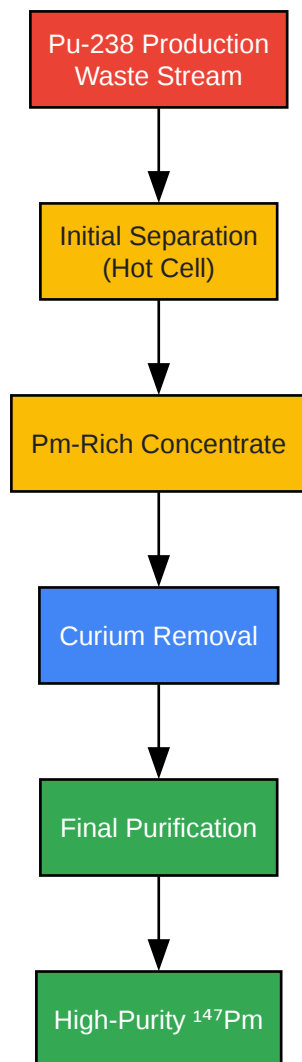
- The process begins with the liquid waste stream generated after the separation of Pu-238 from irradiated Neptunium-237 targets. This waste contains a mixture of fission products, including Promethium-147.

### b. Initial Separation:

- The highly radioactive waste solution is processed in heavily shielded hot cells.
- An initial separation step is performed to isolate a concentrated fraction containing Promethium and other chemically similar elements from the bulk of the waste.

### c. Purification:

- The concentrated fraction is transferred to a shielded cave for further purification.
- A key step involves the removal of curium, a challenging impurity. This can be achieved using advanced separation techniques, such as employing specific ligands like camphor-BTP, which selectively bind to and remove curium.
- Subsequent separation and purification steps are carried out to isolate Promethium-147 to a high degree of purity.

Logical Flow for  $^{147}\text{Pm}$  Extraction from Pu-238 Waste

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Caption: Logical workflow for extracting  $^{147}\text{Pm}$  from Pu-238 waste.

## Conclusion

The production of Promethium-147 has evolved from its historical reliance on reprocessing spent nuclear fuel to a more diverse set of alternative methods. The neutron irradiation of enriched **Neodymium-146** is a well-characterized and reliable method for producing specific

quantities of Pm-147. Concurrently, the extraction of Pm-147 from the waste stream of Pu-238 production presents a synergistic approach that not only provides a valuable isotope but also aids in waste management. While accelerator-based production remains a possibility, it is less developed for large-scale supply. The choice of production method will depend on factors such as the required quantity of Pm-147, desired purity, and the availability of irradiation and processing facilities. Further research into optimizing these alternative production routes will be crucial for ensuring a consistent and sustainable supply of Promethium-147 for scientific and technological applications.

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